

# Physical and chemical properties of Denudadione C

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## Compound of Interest

Compound Name: Denudadione C

Cat. No.: B1153195

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## Denudadione C: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Denudadione C** is a naturally occurring lignan found in the young fruits of *Magnolia denudata*. [1] As a member of the lignan family of compounds, it is of interest to the scientific community for its potential biological activities. This technical guide provides a summary of the currently available physical and chemical properties of **Denudadione C**. However, it is important to note that detailed experimental data, including spectroscopic analyses and specific biological activity studies, are not extensively available in the public domain at this time.

## Core Physical and Chemical Properties

A summary of the known physical and chemical properties of **Denudadione C** is presented in Table 1. This information is primarily derived from chemical supplier databases and lacks extensive experimental validation in peer-reviewed literature.

Table 1: Physical and Chemical Properties of **Denudadione C**

Property	Value	Source
Chemical Formula	C <sub>20</sub> H <sub>20</sub> O <sub>5</sub>	[1]
Molecular Weight	340.4 g/mol	[1]
IUPAC Name	(1R,5R,6R,7R)-7-(1,3-benzodioxol-5-yl)-3-methoxy-6-methyl-5-(prop-2-en-1-yl)bicyclo[3.2.1]oct-3-ene-2,8-dione	[1]
CAS Number	61240-34-4	[1]
Physical Description	Oil	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	[1]
Source	The young fruits of Magnolia denudata.	[1]

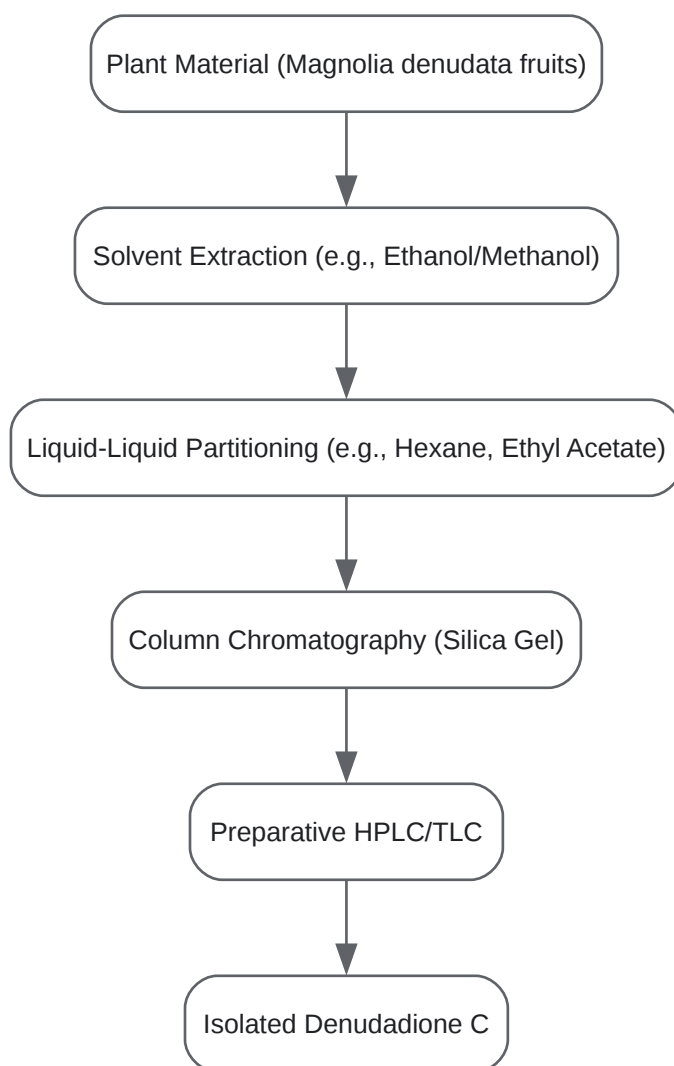
## Spectroscopic Data

Detailed experimental spectroscopic data for **Denudadione C**, including <sup>1</sup>H NMR, <sup>13</sup>C NMR, Mass Spectrometry, IR, and UV-Vis data, are not readily available in the surveyed literature. Such data is critical for the unambiguous identification and characterization of the compound.

## Experimental Protocols

### Isolation

A specific, detailed protocol for the isolation of **Denudadione C** from Magnolia denudata has not been published. However, a general procedure for the isolation of lignans from plant material can be described. The workflow for such a process is outlined in the diagram below. This is a generalized representation and would require optimization for the specific case of **Denudadione C**.



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Caption: Generalized workflow for the isolation of lignans from plant material.

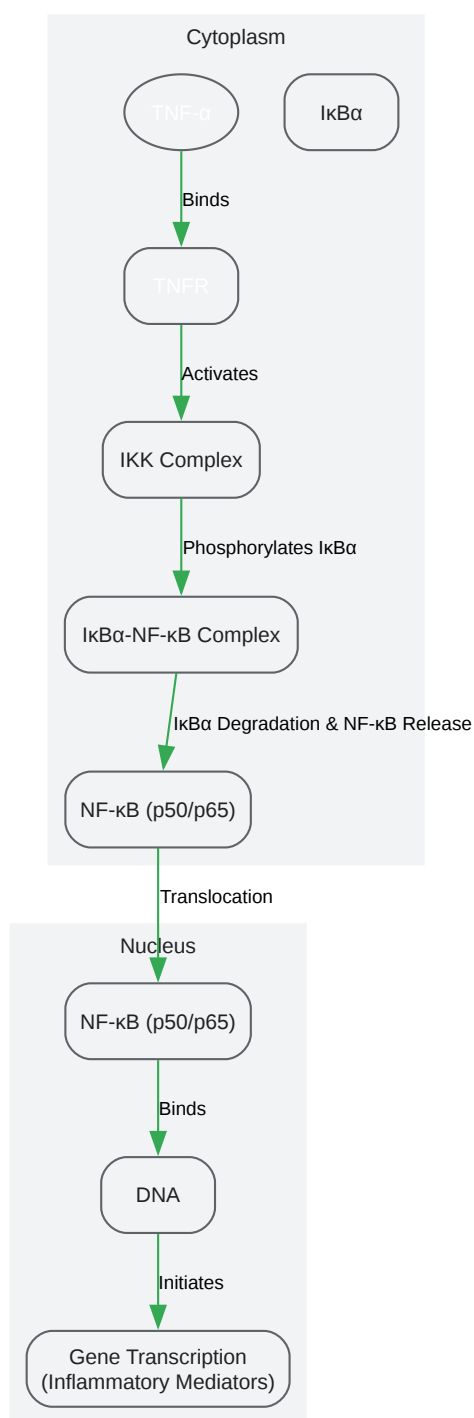
## Synthesis

A total synthesis for **Denudadione C** has not been reported in the scientific literature. The synthesis of related bicyclo[3.2.1]octane lignan cores often involves complex multi-step sequences, potentially utilizing cycloaddition reactions to construct the characteristic bridged ring system.

## Biological Activity and Signaling Pathways

There are currently no specific studies detailing the biological activity or mechanism of action of **Denudadione C**. Lignans as a class have been investigated for a variety of biological activities, including anti-inflammatory and cytotoxic effects. A common pathway investigated for anti-inflammatory compounds is the NF- $\kappa$ B signaling pathway, which is a key regulator of the inflammatory response.

The diagram below illustrates a simplified representation of the canonical NF- $\kappa$ B signaling pathway, a potential target for compounds with anti-inflammatory properties.



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Caption: Simplified diagram of the canonical NF-κB signaling pathway.

## Conclusion

**Denudadione C** is a structurally interesting natural product with potential for biological activity based on its classification as a lignan. However, a comprehensive understanding of its physical, chemical, and biological properties is currently limited by the lack of published experimental data. Further research, including detailed spectroscopic analysis, the development of isolation and synthetic protocols, and thorough investigation of its biological effects and mechanisms of action, is required to fully elucidate the scientific and therapeutic potential of this compound.

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## References

- 1. Denudadione C | CAS:61240-34-4 | Manufacturer ChemFaces [chemfaces.com]
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